

Chemical Identity and Synonyms

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Compound of Interest

Compound Name: **3-Pentyl acetate**

Cat. No.: **B1618307**

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3-Pentyl acetate is an organic ester with a characteristic fruity aroma. Accurate identification is crucial for experimental and developmental work. The compound is known by several names, which are listed below for clear reference.

A comprehensive list of synonyms for **3-pentyl acetate** is provided to aid in literature searches and material sourcing. The primary identifier for this compound is its CAS number: 620-11-1.[\[1\]](#)

Table 1: Synonyms for **3-Pentyl Acetate**

Type	Name
IUPAC Name	pentan-3-yl acetate
Common Synonyms	3-amyl acetate
	1-ethylpropyl acetate
	diethylcarbinol acetate
	acetic acid 1-ethylpropyl ester
	3-Pentanol, acetate
	1-Ethylpropyl ethanoate
	3-Pentyl ethanoate
	acetic acid 3-pentyl ester

Physicochemical and Spectroscopic Data

A thorough understanding of the physical and chemical properties of **3-pentyl acetate** is essential for its application in research and development. The following tables summarize key quantitative data.

Table 2: Physical and Chemical Properties of **3-Pentyl Acetate**

Property	Value	Reference
Molecular Formula	C ₇ H ₁₄ O ₂	[1] [2]
Molecular Weight	130.19 g/mol	[1] [2]
Boiling Point	Not explicitly found for 3-pentyl acetate, but the related n-pentyl acetate is 149 °C	[3]
Melting Point	Not explicitly found for 3-pentyl acetate, but the related n-pentyl acetate is -70.8 °C	[3]
Flash Point	33.4 °C	[1] [2]
Density	Not explicitly found for 3-pentyl acetate, but the related n-pentyl acetate is 0.87 g/mL	[3]
Vapor Pressure	7.85 mmHg	[1]
Vapor Density	0.879	[1] [2]

Table 3: Spectroscopic and Chromatographic Data for **3-Pentyl Acetate**

Data Type	Parameter	Value	Reference
GC-MS	m/z Top Peak	43	[2]
m/z 2nd Highest	101	[2]	
m/z 3rd Highest	70	[2]	
Kovats Retention Index	Standard non-polar	835	[2]
Standard polar	1077	[2]	

Experimental Protocols

Detailed and reproducible experimental protocols are fundamental for scientific research. This section provides methodologies for the synthesis and analysis of **3-pentyl acetate**.

Synthesis of 3-Pentyl Acetate via Fischer Esterification

This protocol describes the synthesis of **3-pentyl acetate** from 3-pentanol and glacial acetic acid using an acid catalyst. The reaction is a classic Fischer esterification.[\[4\]](#)[\[5\]](#) This procedure is adapted from established methods for similar esters, such as isopentyl acetate.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Materials:

- 3-pentanol
- Glacial acetic acid
- Concentrated sulfuric acid (catalyst)
- 5% Sodium bicarbonate solution
- Saturated sodium chloride solution
- Anhydrous magnesium sulfate
- Deionized water

- Boiling chips

Equipment:

- Round-bottom flask (100 mL)
- Reflux condenser
- Heating mantle
- Separatory funnel
- Erlenmeyer flask
- Distillation apparatus

Procedure:

- Reaction Setup: In a 100 mL round-bottom flask, combine 0.14 moles of 3-pentanol with 0.35 moles of glacial acetic acid.
- Catalyst Addition: While swirling the flask, cautiously add 4 mL of concentrated sulfuric acid. The addition is exothermic and should be done with care.
- Reflux: Add a few boiling chips to the flask, attach a reflux condenser, and heat the mixture to a gentle boil using a heating mantle. Maintain the reflux for 1 hour.^[8]
- Workup - Aqueous Wash: Allow the reaction mixture to cool to room temperature. Transfer the mixture to a separatory funnel and add 55 mL of cold water. Rinse the reaction flask with a small amount of cold water and add it to the separatory funnel. Gently shake the funnel and allow the layers to separate. Remove and discard the lower aqueous layer.
- Neutralization: Add 25 mL of 5% sodium bicarbonate solution to the separatory funnel to neutralize any remaining acid. Swirl gently at first, and then shake more vigorously, venting frequently to release the pressure from the evolved carbon dioxide gas. Drain and discard the aqueous layer. Repeat this wash.

- Brine Wash: Wash the organic layer with 25 mL of saturated sodium chloride solution to help remove dissolved water. Do not shake vigorously; gently swirl the mixture. Separate and discard the aqueous layer.
- Drying: Transfer the crude **3-pentyl acetate** to an Erlenmeyer flask and dry it over anhydrous magnesium sulfate.
- Purification - Distillation: Decant the dried ester into a clean, dry distillation flask. Add fresh boiling chips and distill the product. Collect the fraction that boils at the expected temperature for **3-pentyl acetate**.

Analysis of 3-Pentyl Acetate by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the identification and quantification of volatile compounds like **3-pentyl acetate**.^[9] The following is a general protocol for its analysis.

Materials:

- Sample containing **3-pentyl acetate**
- High-purity solvent for dilution (e.g., hexane or dichloromethane)
- Internal standard (optional, for quantification)

Equipment:

- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- Appropriate GC column (e.g., a non-polar or semi-polar capillary column)
- Microsyringe for sample injection
- Autosampler (optional)

Procedure:

- Sample Preparation: Prepare a dilute solution of the **3-pentyl acetate** sample in a suitable solvent. If an internal standard is used for quantification, it should be added at this stage.
- GC-MS Instrument Setup:
 - Injector: Set the injector temperature to a value that ensures rapid volatilization of the sample without degradation (e.g., 250 °C).
 - Oven Program: A typical temperature program would be an initial hold at a low temperature (e.g., 50 °C) for a few minutes, followed by a temperature ramp (e.g., 10 °C/min) to a final temperature (e.g., 250 °C), and a final hold.
 - Carrier Gas: Use a high-purity carrier gas, such as helium or hydrogen, at a constant flow rate.
 - Mass Spectrometer: Set the MS to scan over a relevant mass range (e.g., m/z 35-300) in electron ionization (EI) mode.
- Injection: Inject a small volume (e.g., 1 μ L) of the prepared sample into the GC.
- Data Acquisition and Analysis: Acquire the total ion chromatogram (TIC) and the mass spectrum for each peak. Identify the **3-pentyl acetate** peak by its retention time and by comparing its mass spectrum to a reference library (e.g., NIST).[2]

Visualizations of Experimental Workflows

Diagrams of the experimental workflows can aid in the visualization and understanding of the processes involved.

Fischer Esterification Workflow

The following diagram illustrates the key steps in the synthesis of **3-pentyl acetate**.

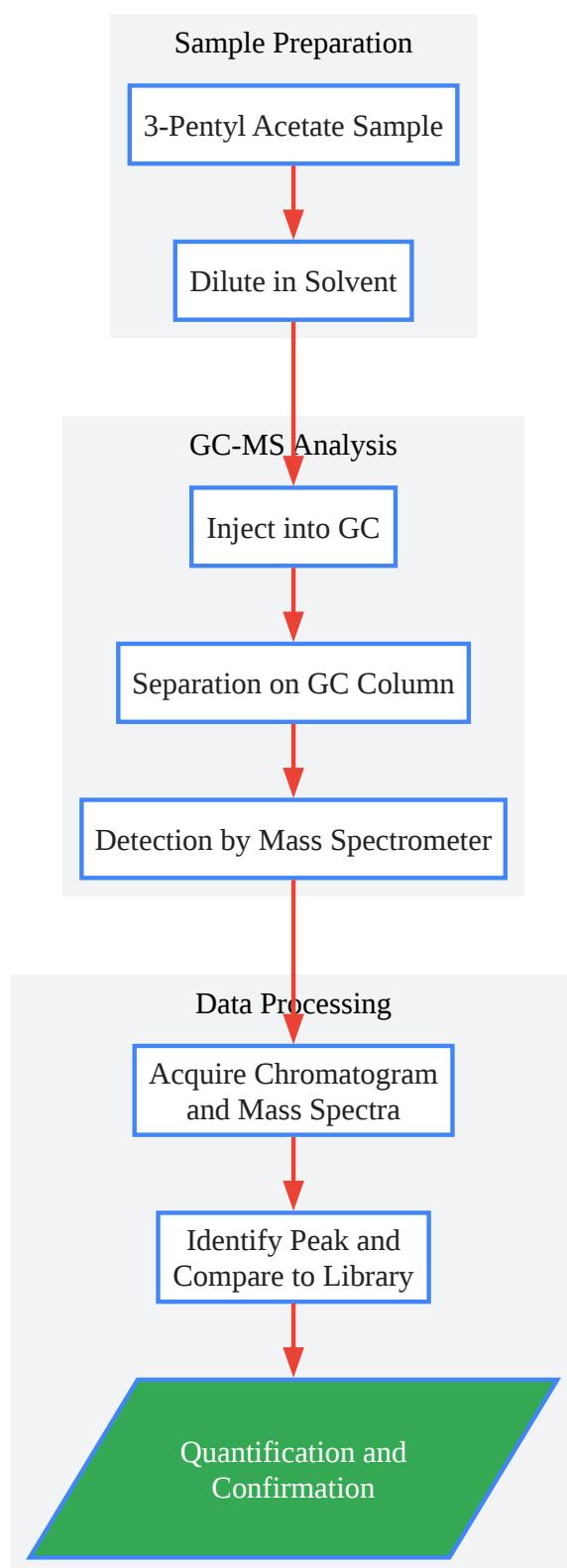


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Caption: Workflow for the synthesis of **3-pentyl acetate** via Fischer esterification.

GC-MS Analysis Workflow

This diagram outlines the process for analyzing **3-pentyl acetate** using GC-MS.

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Caption: General workflow for the GC-MS analysis of **3-pentyl acetate**.

Applications in Drug Development and Research

While primarily known as a flavoring agent and solvent, pentyl acetate isomers have applications in the pharmaceutical sector.^[10] Specifically, they can be used as entrainers in the production of antibiotics like penicillin.^[11] Their low toxicity and solvent properties make them suitable for use in certain pharmaceutical formulations and as laboratory reagents.^[10] Further research may uncover novel applications for **3-pentyl acetate** in drug delivery systems or as a non-polar solvent in the synthesis of active pharmaceutical ingredients.

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